

Comprehensive Technical Guide: Methyl 5-chloro-2-cyclopropoxybenzoate (CAS 959749-02-1)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Methyl 5-chloro-2-cyclopropoxybenzoate*
Cat. No.: *B8708234*

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As a Senior Application Scientist in early-stage drug discovery, I frequently encounter the challenge of designing sterically hindered, metabolically stable aryl ethers. **Methyl 5-chloro-2-cyclopropoxybenzoate** (CAS 959749-02-1) represents a highly specialized and critical building block in this domain^[1]. The cyclopropoxy moiety provides a unique rigidified conformation that significantly alters the spatial trajectory of the oxygen lone pairs compared to standard methoxy or ethoxy groups. This structural nuance enhances target binding affinity and resists oxidative dealkylation by cytochrome P450 enzymes.

Chemical Identity & Physiochemical Data

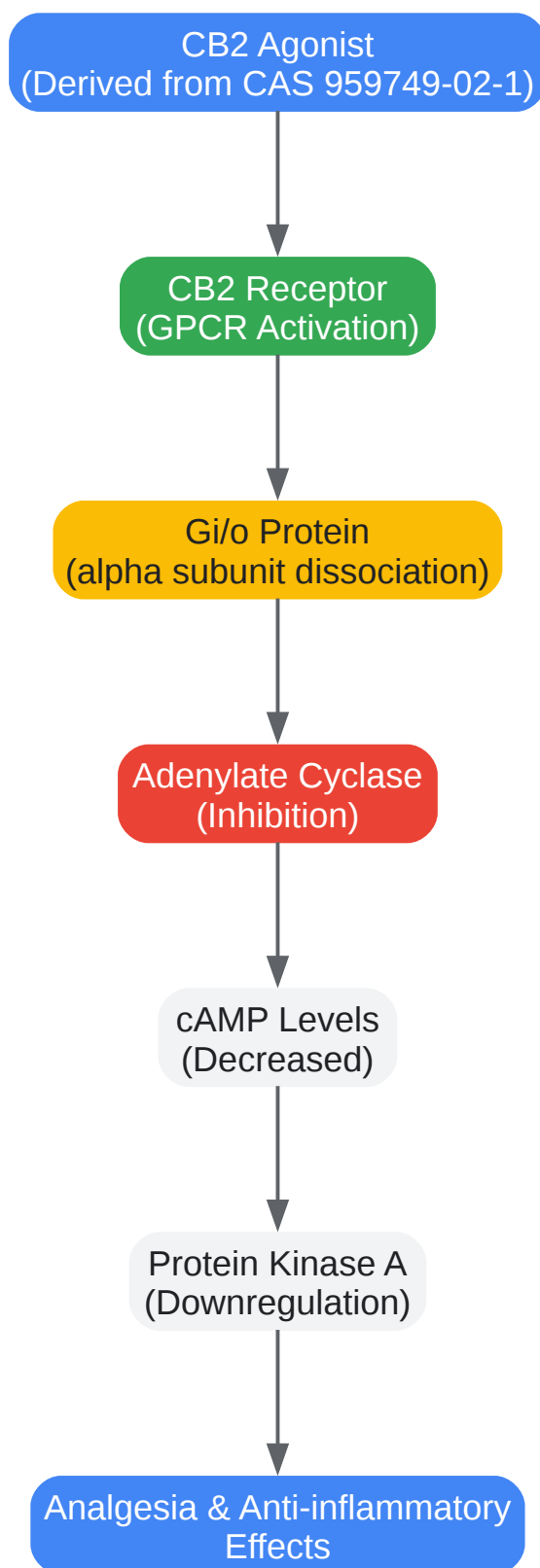
Understanding the baseline physiochemical properties of this intermediate is essential for predicting its behavior in downstream coupling reactions and chromatographic purifications.

Property	Value
Chemical Name	Methyl 5-chloro-2-cyclopropoxybenzoate
CAS Registry Number	959749-02-1
Molecular Formula	C ₁₁ H ₁₁ ClO ₃
Molecular Weight	226.66 g/mol
SMILES String	<chem>O=C(OC)C1=CC(Cl)=CC=C1OC2CC2</chem>
LogP (Predicted)	~4.0
Topological Polar Surface Area	35.5 Å ²
Hydrogen Bond Acceptors/Donors	3 / 0
Rotatable Bonds	5

Data supported by chemical registry databases [12](#).

Pharmacological Context: Cannabinoid Receptor 2 (CB2) Modulation

In modern medicinal chemistry, this compound is predominantly utilized as an advanced intermediate in the synthesis of highly selective Cannabinoid Receptor 2 (CB2) agonists [3](#). Unlike CB1 receptors, which are localized in the central nervous system and mediate psychoactive effects, CB2 receptors are primarily expressed on peripheral immune cells. Agonism of the CB2 receptor is a validated strategy for attenuating neuropathic pain and inflammatory hyperalgesia without CNS liabilities[\[3\]](#).

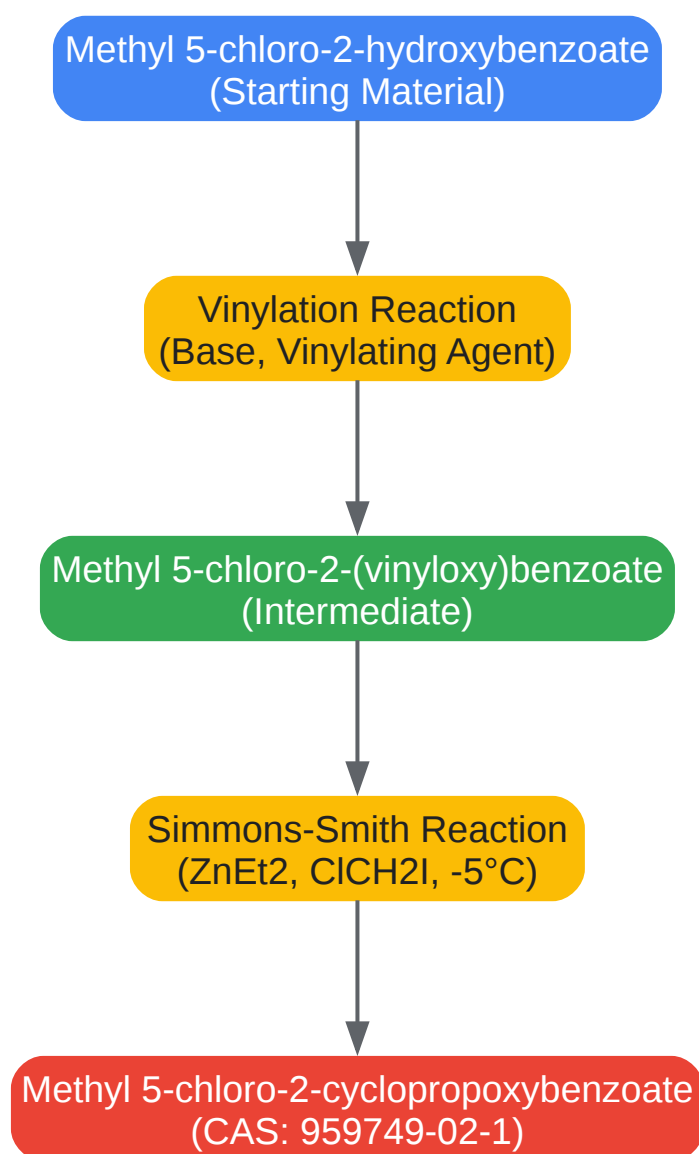


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Figure 1: CB2 receptor activation pathway highlighting downstream analgesic effects.

Synthetic Methodology & Mechanistic Causality

In our experience, the direct O-cyclopropylation of phenols via standard SN2 displacement using cyclopropyl halides is thermodynamically and kinetically disfavored due to the immense ring strain and the high energy of the required transition state. To circumvent this, we employ a two-step sequence: vinylation followed by a Simmons-Smith cyclopropanation. This methodology has been rigorously validated in [4\[4\]](#), drawing foundational principles from the stereocontrolled preparations originally described by Maligres et al. [5\[3\]](#).



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Figure 2: Step-by-step synthetic workflow for **Methyl 5-chloro-2-cyclopropoxybenzoate**.

Experimental Protocol: Self-Validating Synthesis

Phase 1: Synthesis of Methyl 5-chloro-2-(vinylloxy)benzoate (CAS 959749-01-0)

- Causality: Installing a vinyl group activates the oxygen-adjacent pi-system, creating an electron-rich alkene primed for electrophilic carbene addition[2].
- Execution: Dissolve methyl 5-chloro-2-hydroxybenzoate in anhydrous N,N-dimethylformamide (DMF). Add K₂CO₃ (3.0 eq) and the appropriate vinylating reagent (or proceed via a 2-chloroethyl ether intermediate followed by elimination)[4][2]. Stir at ambient temperature until complete conversion is achieved.
- Self-Validation Checkpoint: Extract and analyze the organic layer via LC-MS. The intermediate must exhibit an [M+H]⁺ peak at m/z 213 and an [M+NH₄]⁺ peak at m/z 230[4]. ¹H NMR must confirm the disappearance of the phenolic -OH signal (~10.5 ppm) and the emergence of characteristic vinylic proton multiplets (4.5–6.5 ppm).

Phase 2: Simmons-Smith Cyclopropanation

- Causality: Diethylzinc reacts with chloriodomethane to form a highly reactive zinc carbenoid (IZnCH₂Cl). The ethereal oxygen of the vinylloxy group coordinates the zinc, directing the carbenoid to undergo a concerted, stereospecific [2+1] cycloaddition, yielding the cyclopropane ring[4].
- Preparation: Dissolve the purified methyl 5-chloro-2-(vinylloxy)benzoate (1.0 eq, e.g., 6.1 mmol) in anhydrous 1,2-dichloroethane (15 mL) under a strict argon atmosphere[4].
- Thermal Control: Cool the reactor to -5 °C. Crucial Step: Maintaining sub-zero temperatures during initiation is non-negotiable to prevent the runaway exothermic decomposition of the carbenoid species.
- Reagent Addition: Add chloriodomethane (3.18 eq, e.g., 19.4 mmol) directly to the solution[4].
- Carbenoid Generation: Using a programmable syringe pump, add diethylzinc (1.0 M solution in hexanes, 1.59 eq, e.g., 9.7 mL) dropwise over exactly 60 minutes[4]. Causality: Slow

addition ensures the carbenoid is consumed by the alkene as rapidly as it is generated, preventing dangerous accumulation and side-polymerization.

- Maturation: Allow the mixture to gradually warm to ambient temperature and stir for 12-18 hours[4].
- Quench & Isolate: Quench carefully with saturated aqueous NH₄Cl. Extract with ethyl acetate, dry over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.
- Self-Validation Checkpoint: Purify via silica gel chromatography. Analyze the product via ¹H NMR. The vinylic protons must be completely absent. The successful formation of the cyclopropyl ring is confirmed by highly shielded, distinct multiplets in the 0.6–0.9 ppm region.

References

- Title: **Methyl 5-chloro-2-cyclopropoxybenzoate** (CAS 959749-02-1)
- Title: US20100093814A1 - Novel compounds as cannabinoid receptor ligands and uses thereof Source: Google Patents URL
- Title: US8895592B2 - Compounds as cannabinoid receptor ligands Source: Google Patents URL
- Title: Biomass Derived Furfural-Based Facile Synthesis of Protected (2S)-phenyl-3-piperidone (Citing Maligres et al., 2002)
- Title: methyl 5-chloro-2-(2-chloroethoxy)

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- 2. methyl 5-chloro-2-(2-chloroethoxy)benzoate - CAS号 959748-99-3 - 摩熵化学 [molaid.com]
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